

Safety and Handling of Fmoc-L-allothreonine: A Technical Guide

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Compound of Interest

Compound Name: (((9H-Fluoren-9-yl)methoxy)carbonyl)-L-allothreonine

Cat. No.: B557545

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safe handling, storage, and disposal of Fmoc-L-allothreonine. The content is intended for professionals in research, and drug development who utilize this compound in their work.

Chemical and Physical Properties

Fmoc-L-allothreonine is a derivative of the amino acid L-allothreonine, featuring a fluorenylmethoxycarbonyl (Fmoc) protecting group. This modification is crucial for its application in solid-phase peptide synthesis.^[1] The key physical and chemical properties are summarized below.

| Property | Value | Reference |
|--------------------|---|------------------|
| Chemical Name | N- α -(9-Fluorenylmethoxycarbonyl)-L-allothreonine | [Chem-Impex] |
| Synonyms | Fmoc- <i>allo</i> -L-Thr-OH, Fmoc-L- <i>allo</i> -Threonine | [Chem-Impex] |
| CAS Number | 146306-75-4 | [Chem-Impex] |
| Molecular Formula | C ₁₉ H ₁₉ NO ₅ | [Chem-Impex, 21] |
| Molecular Weight | 341.36 g/mol | [2][3] |
| Appearance | White to off-white powder | [Chem-Impex] |
| Melting Point | 152 - 159 °C | [Chem-Impex] |
| Purity | ≥ 99% (HPLC) | [Chem-Impex] |
| Storage Conditions | 0 - 8 °C | [Chem-Impex] |

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for Fmoc-L-allothreonine is not readily available, information from related compounds provides guidance on its potential hazards and necessary safety measures. The parent amino acid, L-Allothreonine, is classified as harmful if swallowed, and causes skin and eye irritation, and may cause respiratory irritation.[4][5] However, many Fmoc-protected amino acids are not classified as hazardous substances. It is prudent to handle Fmoc-L-allothreonine as a potentially hazardous chemical.

General Safety Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation risks.[6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.

- Hand Protection: Wear nitrile or neoprene gloves.^[6]
- Body Protection: Wear a lab coat.
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

First Aid Measures

In case of exposure, follow these first-aid procedures:

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, seek medical attention. |
| Skin Contact | Remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention. ^[6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention. ^[6] |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. |

Handling and Storage

Handling:

- Avoid creating dust when handling the powdered form.
- Use dry solvents and equipment to prevent hydrolysis.^[6]
- Handle small quantities whenever possible to minimize risk.^[6]

Storage:

- Store in a tightly sealed container in a cool, dry place. The recommended storage temperature is between 0 and 8°C. [cite: Chem-Impex]

Accidental Release Measures and Disposal

Accidental Release:

- Wear appropriate personal protective equipment.
- Absorb spills with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

Experimental Protocols: Use in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-L-allothreonine is a key building block in Fmoc-based solid-phase peptide synthesis.^[1] The following is a general protocol for its incorporation into a peptide chain.

Materials:

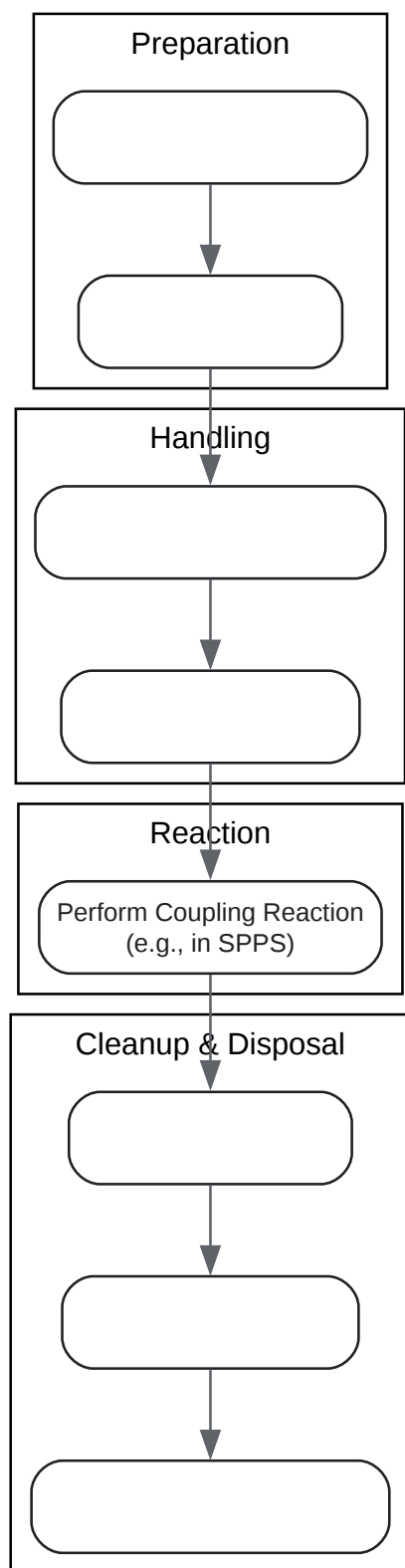
- Fmoc-L-allothreonine
- Resin (e.g., Wang resin, Rink amide resin)
- Coupling agents (e.g., HBTU, HATU)
- Base (e.g., DIPEA, NMM)
- Deprotection solution (e.g., 20% piperidine in DMF)
- Solvents (e.g., DMF, DCM)

Protocol:

- Resin Swelling: Swell the resin in a suitable solvent (e.g., DMF) for at least 30 minutes.
- Fmoc Deprotection:
 - Treat the resin with a 20% solution of piperidine in DMF to remove the Fmoc protecting group from the N-terminus of the growing peptide chain.
 - Wash the resin thoroughly with DMF to remove residual piperidine.
- Amino Acid Coupling:
 - Activate the carboxyl group of Fmoc-L-allothreonine by mixing it with a coupling agent (e.g., HBTU) and a base (e.g., DIPEA) in DMF.
 - Add the activated amino acid solution to the resin.
 - Allow the coupling reaction to proceed for a sufficient time (typically 1-2 hours).
- Washing: Wash the resin with DMF to remove any unreacted reagents and byproducts.
- Repeat: Repeat the deprotection and coupling steps for each subsequent amino acid in the peptide sequence.

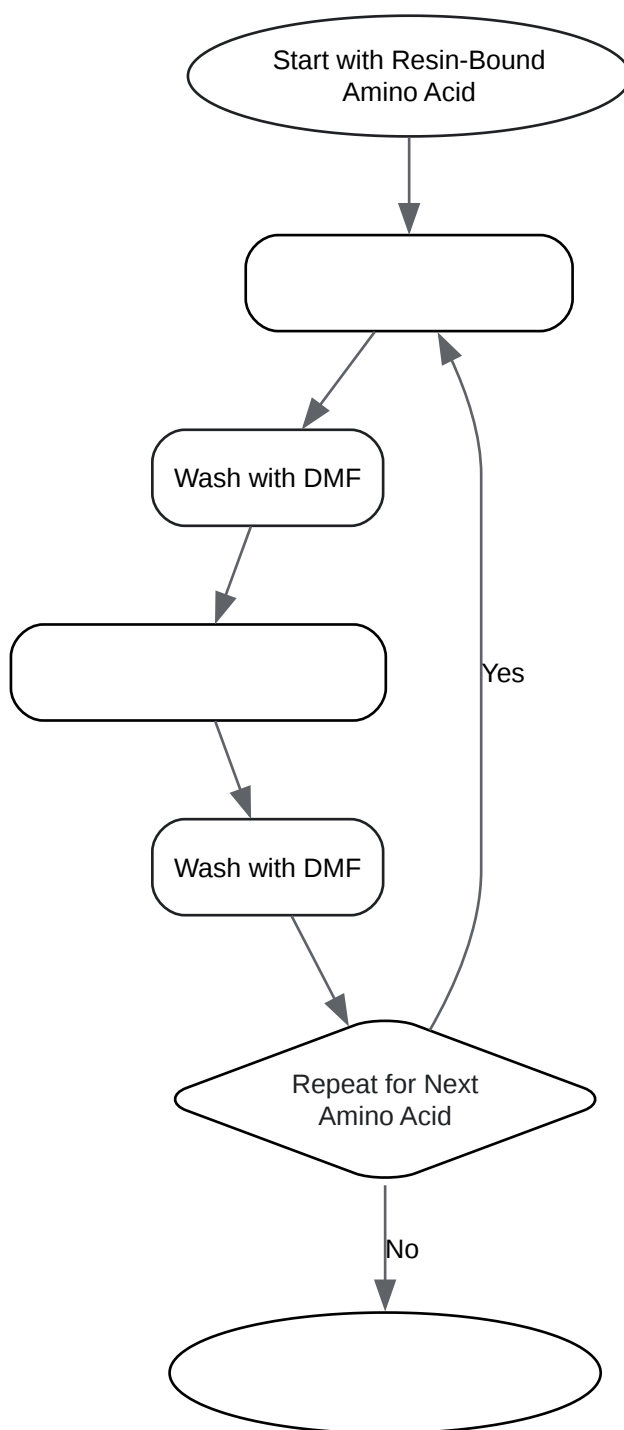
Visualizations

The following diagrams illustrate key workflows for the safe handling and use of Fmoc-L-allothreonine.



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Caption: General workflow for safe handling of Fmoc-L-allothreonine.



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Caption: Key steps in Solid-Phase Peptide Synthesis (SPPS) using Fmoc-L-allothreonine.

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